

Technical Guide: pKa Characterization of Fmoc-Lys-OMe -Amine[1][2]

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Compound of Interest

Compound Name: Fmoc-Lys-Ome

Cat. No.: B7962103

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Executive Summary & Chemical Context

Fmoc-Lys-OMe is a semi-protected lysine derivative.[1][2] The

-amine is masked by the base-labile Fmoc group, and the C-terminus is protected as a methyl ester. This leaves the

-amine (side chain) as the sole ionizable basic center.

Understanding the pKa of this group is critical for:

- Site-Selective Functionalization: Controlling pH to selectively acylate the -amine without affecting the Fmoc group.
- Solubility Profiling: Determining the pH range where the molecule exists as a cationic salt vs. a neutral hydrophobic precipitate.
- Fragment Condensation: Predicting reactivity during liquid-phase peptide synthesis (LPPS). [1][2]

Theoretical pKa Derivation

While standard lysine has an

-amine pKa of ~10.53 in water, the value for **Fmoc-Lys-OMe** shifts due to structural and environmental factors.[\[1\]](#)[\[2\]](#)

Structural Factor	Electronic Effect	Predicted Shift
C-Terminal Ester (-OMe)	Electron-withdrawing (Inductive -I effect). [1] [2]	Lowers pKa slightly (approx. -0.2 to -0.4 units) relative to free carboxylate. [1] [2]
N-Terminal Fmoc	Removes the positive charge of the -ammonium.	Raises pKa slightly (approx. +0.1 to +0.3 units) by reducing electrostatic repulsion, though the distance (4 methylene groups) dampens this effect. [2]
Solvent Environment	CRITICAL: Fmoc-Lys-OMe is sparingly soluble in pure water. [1] [2] [4] Measurements require organic co-solvents (e.g., MeOH, DMF). [2]	Lowers pKa significantly. [2] Organic solvents destabilize the charged ammonium species () relative to the neutral amine (). [1] [2]

Estimated pKa (Aqueous Extrapolated):10.2 – 10.6 Apparent pKa (50% MeOH/Water):9.5 – 9.8[\[1\]](#)[\[2\]](#)

Experimental Determination Protocols

Due to the hydrophobicity of the Fmoc group, standard aqueous titration is impossible. Two robust methods are detailed below: Potentiometric Titration in Mixed Solvents (Standard) and NMR-Controlled Titration (High Precision).[\[1\]](#)[\[2\]](#)

Method A: Potentiometric Titration in Mixed Solvents

This protocol uses the Yasuda-Shedlovsky extrapolation method to determine the aqueous pKa (

) from measurements in aqueous-organic mixtures.[1]

Reagents & Equipment

- Analyte: **Fmoc-Lys-OMe**·HCl (High purity >98%).[1][2]
- Solvent: Carbonate-free water and HPLC-grade Methanol (MeOH).[1][2]
- Titrant: 0.1 M NaOH (standardized).
- Equipment: Potentiometer with a glass pH electrode (calibrated for mixed solvents).

Step-by-Step Workflow

- Preparation: Prepare three solvent mixtures: 40%, 50%, and 60% (v/v) MeOH/Water.[2]
- Dissolution: Dissolve **Fmoc-Lys-OMe**·HCl (approx. 0.01 M) in each mixture. Ensure complete dissolution; sonicate if necessary.[2]
- Blank Titration: Titrate the solvent blank to determine the background consumption of OH⁻.
- Sample Titration: Titrate the sample with 0.1 M NaOH under nitrogen atmosphere (to prevent CO₂ absorption). Record pH vs. Volume.
- Data Processing: Calculate the apparent pKa () for each solvent composition using the Henderson-Hasselbalch equation at the half-equivalence point.[2]
- Extrapolation: Plot

vs.

(dielectric constant) or simply extrapolate linear

vs. %MeOH to 0% organic solvent.[1][2]

Method B: -NMR pH Titration (Chemical Shift Mapping)

This method is superior for verifying that the observed ionization is specifically the

-amine and not a hydrolysis artifact.[\[1\]](#)[\[2\]](#)

Protocol

- Solvent: 90%

/ 10%

(with minimal deuterated DMSO if needed for solubility).

- Buffer: Use a "Good's buffer" series (e.g., CAPS/CHES) to cover pH 9–12, or adjust pH with NaOD/DCI.[\[2\]](#)

- Acquisition: Acquire

-NMR spectra at pH increments of 0.2 units.

- Tracking: Monitor the triplet signal of the

-methylene protons (

ppm in protonated form).

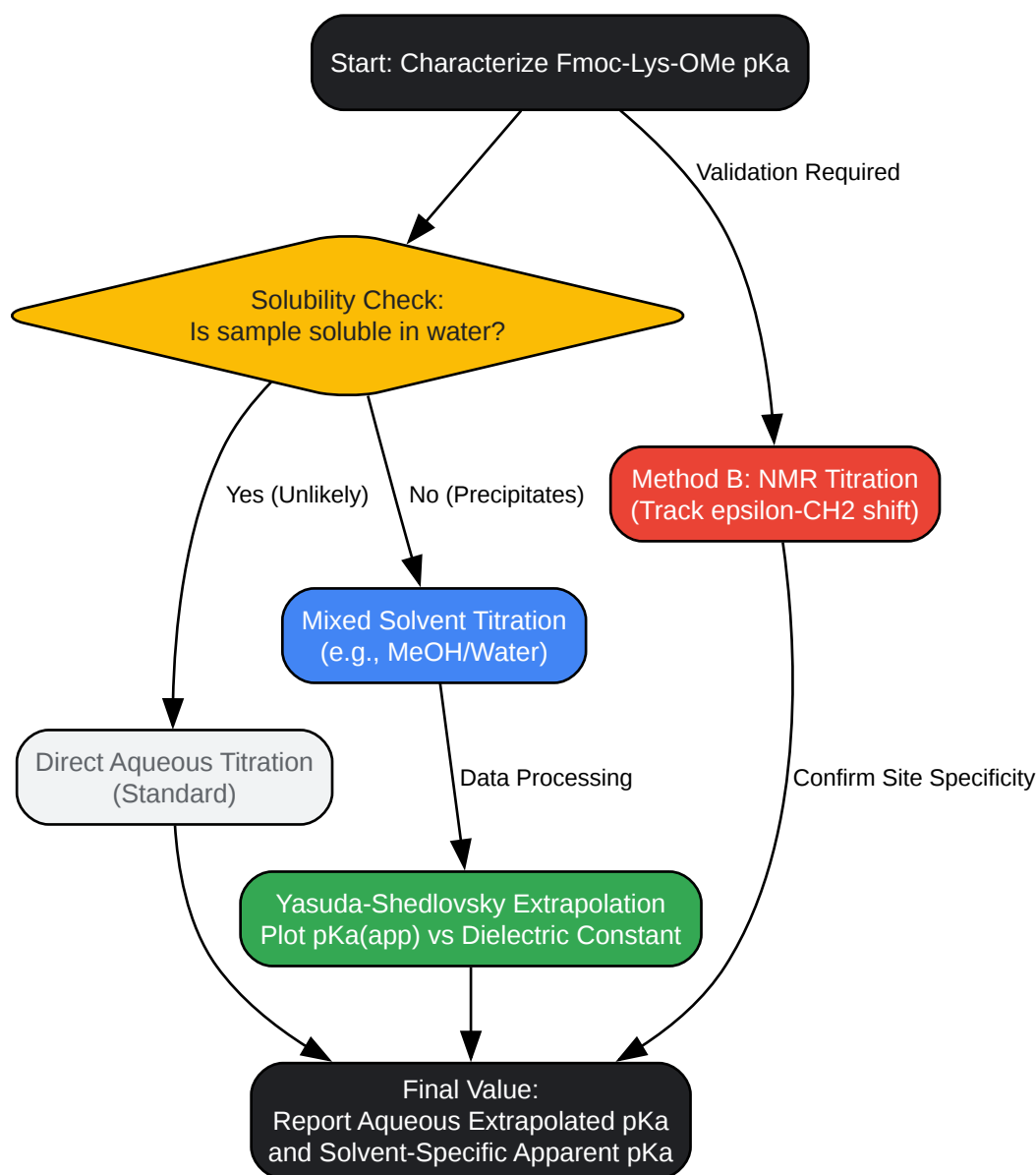
- Analysis: The chemical shift (

) will move upfield (lower ppm) as the amine deprotonates. Fit the curve to:

[\[1\]](#)[\[2\]](#)

Visualization of Experimental Logic

The following diagram illustrates the decision matrix and workflow for determining the pKa, ensuring data integrity.



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Figure 1: Decision tree for selecting the appropriate pKa determination method based on solubility and precision requirements.

Quantitative Data Summary

The table below provides comparative pKa values for Lysine and its protected analogs to contextualize **Fmoc-Lys-OMe**.

Compound	-Amine pKa	-Amine pKa	Conditions	Source/Note
L-Lysine (Free)	~8.95	10.53	Aqueous, 25°C	Standard Reference [1]
				Ester lowers
H-Lys-OMe	~7.00	~10.5	Aqueous	-pKa; largely unaffected.[1][2]
Ac-Lys-OMe	N/A (Acetylated)	10.4 – 10.6	Aqueous	Model for backbone-protected Lys.[1][2]
Fmoc-Lys-OMe	N/A (Carbamate)	9.6 – 9.9	50% MeOH/Water	Apparent pKa (Experimental Estimate).[1][2]
Fmoc-Lys-OMe	N/A	10.2 – 10.5	Aqueous (Extrapolated)	Theoretical prediction based on substituent effects.[1][2]

> Note: The "Apparent pKa" in mixed solvents is lower than the aqueous pKa because organic solvents (MeOH, DMF) stabilize the neutral amine form (

) over the charged ammonium form (

).

Critical Considerations for Researchers

The "Fmoc Instability" Factor

Warning: The Fmoc group is base-labile. At pH > 10, particularly in the presence of nucleophilic primary amines (like the deprotonated

-amine of the molecule itself), auto-deprotection or oligomerization can occur.

- Mitigation: Perform titrations rapidly. If using automated titrators, set the maximum pH to 11.0 to avoid cleaving the Fmoc group (which typically requires pH > 12 or secondary amines like piperidine, but can degrade slowly at pH 11).

Ionic Strength Effects

The pKa of cationic acids is sensitive to ionic strength ().

Ensure all comparative measurements are performed at a constant ionic strength (e.g., 0.1 M KCl) to minimize activity coefficient variations.^[2]

Application in Synthesis

If you are performing a reaction on the

-amine (e.g., biotinylation):

- Target pH: Maintain pH at 8.5 – 9.0.
- Reasoning: At pH 8.5, the

-amine is roughly 1% deprotonated.^[2] However, this small fraction is highly nucleophilic and is rapidly replenished by the equilibrium (Le Chatelier's principle), allowing the reaction to proceed without exposing the Fmoc group to hydrolytic pH levels (>10).

References

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- Fields, G. B., & Noble, R. L. (1990).[2] "Solid phase peptide synthesis utilizing 9-fluorenylmethoxycarbonyl amino acids." International Journal of Peptide and Protein Research.[2] [Link](#) (Fmoc stability data).[1][2]

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Sources

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